Structural Elucidation and Spectral Analysis of 4-(2-Bromo-4-methylbenzyl)morpholine

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Compound of Interest

Compound Name:	*4-(2-Bromo-4-methylbenzyl)morpholine*
Cat. No.:	*B8013258*

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Introduction & Compound Profile

4-(2-Bromo-4-methylbenzyl)morpholine (CAS: 1891268-98-6) serves as a critical intermediate in the synthesis of biaryl-based pharmaceuticals. Its structure combines an electron-rich morpholine ring with a sterically congested, halogenated benzyl group. Accurate spectral characterization is essential due to the potential for regioisomeric impurities (e.g., 3-bromo isomers) arising from the precursor synthesis.

Physicochemical Profile

Property	Data
Formula	$C_{12}H_{16}BrNO$
Molecular Weight	270.17 g/mol
Appearance	Colorless to pale yellow oil (free base)
Solubility	Soluble in $CDCl_3$, DMSO-d_6, MeOH-d_4

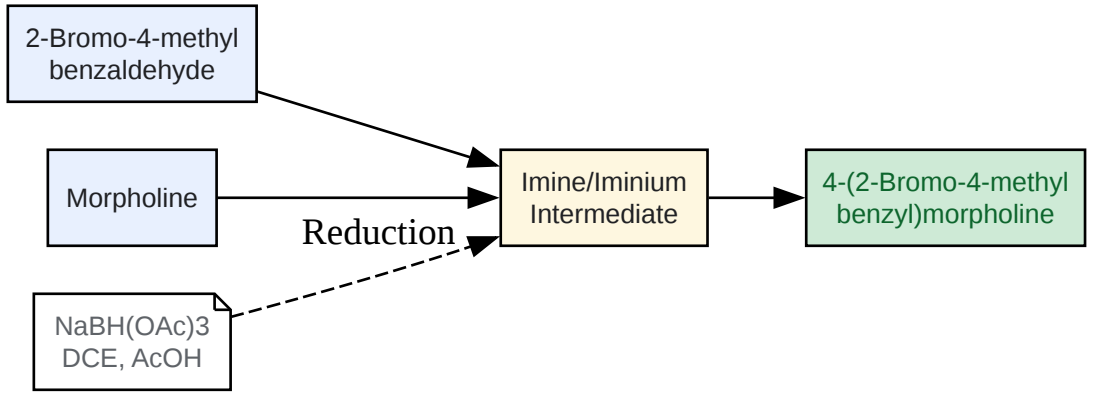
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Synthesis & Sample Origin

Context for Spectral Interpretation

Understanding the synthetic route is required to identify potential impurity peaks (e.g., unreacted aldehyde or benzyl bromide). The standard synthesis involves reductive amination, which minimizes polychlorinated byproducts common in alkylation routes.

Reaction Pathway (DOT Visualization)



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Figure 1: Reductive amination pathway. Impurities may include hydrolyzed imine (aldehyde recovery) or borate salts.

Protocol Summary:

- Imine Formation: 2-Bromo-4-methylbenzaldehyde (1.0 eq) and Morpholine (1.1 eq) are stirred in 1,2-dichloroethane (DCE).
- Reduction: Sodium triacetoxyborohydride (STAB, 1.4 eq) is added.
- Workup: Quench with saturated $NaHCO_3$. The organic layer is dried (Na_2SO_4) and concentrated.[1]
- Purification: Flash chromatography (Hexanes/EtOAc) is required to remove traces of non-basic impurities.

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1H NMR Spectroscopy (400 MHz, $CDCl_3$)

Experimental Parameters

- Solvent: Chloroform-d ($CDCl_3$) is preferred to prevent amine protonation broadening observed in acidic solvents.
- Reference: TMS (0.00 ppm) or residual $CHCl_3$ (7.26 ppm).
- Concentration: ~10 mg in 0.6 mL.

Spectral Assignment Table

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Chemical Shift (δ ppm)	Multiplicity	Integration	Coupling (Hz)	Assignment	Structural Logic
7.38	Doublet (d)	1H		Ar-H3	Meta to methyl, ortho to Br. Deshielded by Br anisotropic effect.
7.28	Doublet (d)	1H		Ar-H6	Ortho to benzylic CH_2.
7.08	Doublet of Doublets (dd)	1H		Ar-H5	Ortho to methyl.
3.70	Triplet (t)	4H		O-$(CH_2)_2$	Characteristic morpholine ether region.
3.56	Singlet (s)	2H	-	Ar-CH_2-N	Benzylic methylene. Shifted downfield by N and Ar ring.
2.46	Triplet (t)	4H		N-$(CH_2)_2$	Morpholine amine region.
2.32	Singlet (s)	3H	-	Ar-CH_3	Typical aryl-methyl resonance.

Detailed Analysis

- The Aromatic Region (7.0 – 7.4 ppm): The 1,2,4-substitution pattern creates a distinct splitting system. H3 appears as a narrow doublet (or singlet) due to weak meta-coupling with

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H5. It is the most downfield signal due to the inductive withdrawal of the adjacent Bromine atom. H6 and H5 show strong ortho-coupling (

Hz).

- The Morpholine "Fingerprint": Morpholine derivatives display two distinct triplets. The triplet at 3.70 ppm corresponds to the protons adjacent to oxygen (deshielded). The triplet at 2.46 ppm corresponds to protons adjacent to nitrogen. Note: In rigid systems or at low temperatures, these may broaden or split into complex multiplets due to ring inversion slowing.
- The Benzylic Singlet (3.56 ppm): This sharp singlet is the diagnostic peak for successful alkylation. If the starting material (aldehyde) remains, a peak at ~10.2 ppm will be visible.

13C NMR Spectroscopy (100 MHz, $CDCl_3$)

Experimental Parameters

- Pulse Sequence: Standard broadband decoupling (zgpg30).
- Relaxation Delay: 2.0 seconds (ensure quaternary carbons relax).
- Reference: $CDCl_3$ triplet center at 77.16 ppm.

Spectral Assignment Table

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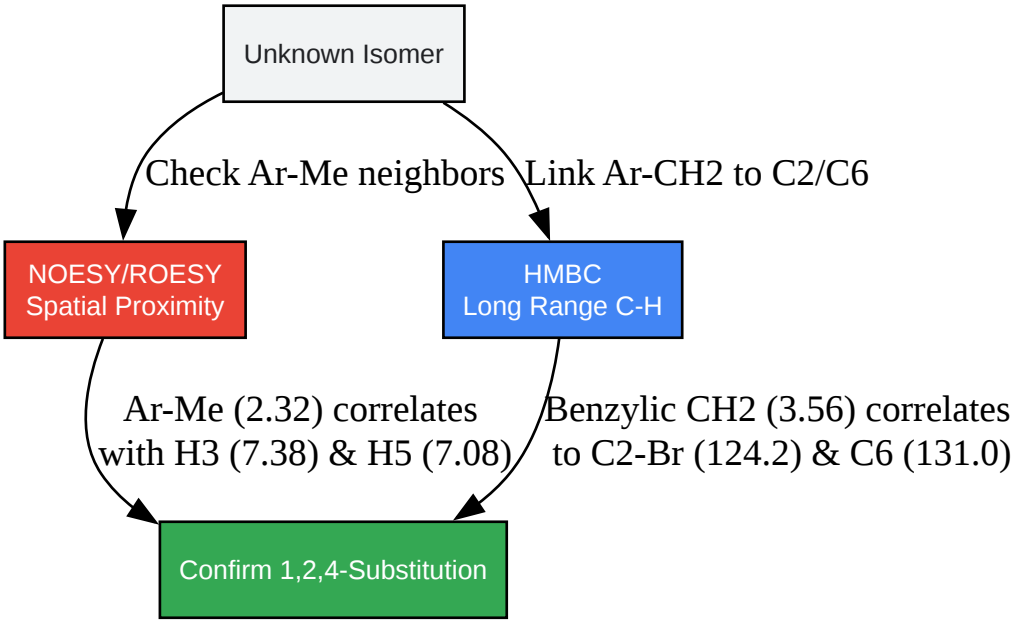
Chemical Shift (δ ppm)	Carbon Type	Assignment	Notes
138.5	Cq	C1 (Ar-CH_2)	Ipso to morpholine-methyl group.
137.8	Cq	C4 (Ar-Me)	Ipso to methyl group.
133.2	CH	C3	Methine carbon between Br and Me.
131.0	CH	C6	Methine carbon ortho to benzylic pos.
127.5	CH	C5	Methine carbon.
124.2	Cq	C2 (Ar-Br)	Quaternary carbon attached to Br.
66.9	CH_2	O-(CH_2)$_2$	Morpholine ether carbons.
62.5	CH_2	Ar-CH_2-N	Benzylic carbon.
53.6	CH_2	N-(CH_2)$_2$	Morpholine amine carbons.[2]
20.8	CH_3	Ar-CH_3	Methyl carbon.

Advanced Verification: 2D NMR Workflow

To rigorously prove the regiochemistry (position of the Bromine relative to the Methyl group), 2D NMR is required.

Connectivity Logic (DOT Visualization)

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Figure 2: Structural confirmation logic using 2D NMR correlations.

- HMBC (Heteronuclear Multiple Bond Correlation):
  - The Benzylic protons (3.56 ppm) will show a 3-bond correlation to C2 (124.2 ppm) and C6 (131.0 ppm).
  - Crucially, if the Bromine were at position 3 (incorrect isomer), the benzylic protons would show correlations to two CH carbons (C2 and C6) with very different shifts.
- NOESY (Nuclear Overhauser Effect):
  - Irradiation of the Methyl singlet (2.32 ppm) should show NOE enhancement of H3 and H5.
  - Irradiation of the Benzylic singlet (3.56 ppm) should show enhancement of H6 and the morpholine N-CH_2 protons.

Troubleshooting & Impurities

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Peak (ppm)	Likely Impurity	Source	Remediation
10.2 (s)	Aldehyde	Unreacted starting material	Scavenge with polymer-supported amine or recrystallize.
4.5 (s)	Benzyl Bromide	Alternative starting material	Treat with excess morpholine, then wash with dilute HCl.
1.56 (s)	Water	Wet $CDCl_3$	Dry sample over K_2CO_3 or use fresh ampoule solvent.
2.17 (s)	Acetone	Cleaning solvent residue	High vacuum drying (>4 hours).

References

- Gottlieb, H. E., Kotlyar, V., & Nudelman, A. (1997).[3][4] NMR Chemical Shifts of Common Laboratory Solvents as Trace Impurities. The Journal of Organic Chemistry, 62(21), 7512–7515. [Link]
- Abdel-Magid, A. F., et al. (1996). Reductive Amination of Aldehydes and Ketones with Sodium Triacetoxyborohydride.[5][6] The Journal of Organic Chemistry, 61(11), 3849–3862. [Link]
- Moser, A. (2008).[7] Recognizing the NMR pattern for morpholine. ACD/Labs. [Link]

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Sources

- 1. rsc.org [rsc.org]

- 2. WO2021092525A1 - Wdr5 inhibitors and modulators - Google Patents [patents.google.com]
- 3. ccc.chem.pitt.edu [ccc.chem.pitt.edu]
- 4. scs.illinois.edu [scs.illinois.edu]
- 5. scholarsarchive.byu.edu [scholarsarchive.byu.edu]
- 6. masterorganicchemistry.com [masterorganicchemistry.com]
- 7. acdlabs.com [acdlabs.com]
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